

Benodanil: A Technical Whitepaper on an Obsolete Systemic Fungicide

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Compound of Interest

Compound Name: Benodanil

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Abstract

Benodanil, a systemic fungicide belonging to the benzanilide chemical class, was once utilized for the control of rust diseases in various crops. Its mode of action involves the inhibition of succinate dehydrogenase (SDH), a critical enzyme in the mitochondrial respiratory chain of fungi. Despite its initial efficacy, **benodanil** is now considered obsolete. This technical guide provides an in-depth analysis of **benodanil**, covering its chemical and physical properties, mechanism of action, synthesis, fungicidal spectrum, and toxicological and environmental fate profiles. Detailed experimental protocols and a discussion on the reasons for its obsolescence are also presented to offer a comprehensive understanding for researchers and professionals in the field of fungicide development.

Introduction

Benodanil (IUPAC name: 2-iodo-N-phenylbenzamide) is a systemic fungicide that was introduced for the control of various fungal pathogens, particularly rusts, on cereals and other crops.[1] As a member of the benzanilide group, its fungicidal activity stems from its ability to disrupt the fungal respiratory process.[2][3] This document serves as a detailed technical resource on **benodanil**, compiling available scientific data to provide a thorough understanding of its properties and the factors that led to its discontinuation in many regions.

Chemical and Physical Properties

A comprehensive summary of the chemical and physical properties of **benodanil** is presented in Table 1. This data is crucial for understanding its behavior in various environmental and biological systems.

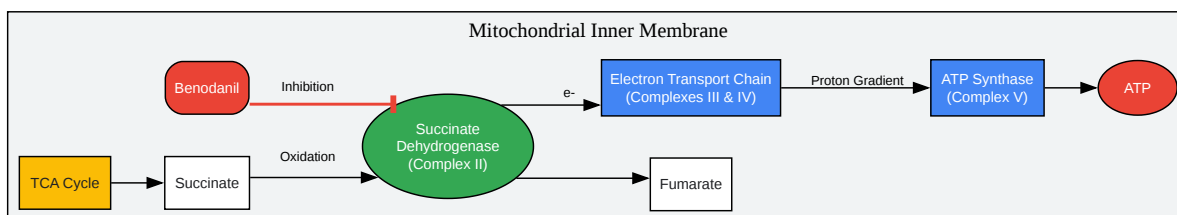
Table 1: Chemical and Physical Properties of **Benodanil**

Property	Value	Reference(s)
IUPAC Name	2-iodo-N-phenylbenzamide	[4]
CAS Registry Number	15310-01-7	[5]
Molecular Formula	C ₁₃ H ₁₀ INO	[6]
Molecular Weight	323.13 g/mol	[6]
Physical State	Crystalline solid	[5]
Melting Point	137 °C	[5]
Vapor Pressure	<0.01 mPa (at 20 °C)	[3][5]
Water Solubility	20 mg/L (at 20 °C)	[3][5][7]
Log K _{ow} (Octanol-Water Partition Coefficient)	3.72	[3]
Henry's Law Constant	1.6 x 10 ⁻⁴ Pa m ³ /mol (at 25 °C)	[3]

Mode of Action: Succinate Dehydrogenase Inhibition

Benodanil's fungicidal activity is attributed to its role as a succinate dehydrogenase inhibitor (SDHI).[2][3] SDH, also known as Complex II, is a key enzyme complex in both the tricarboxylic acid (TCA) cycle and the mitochondrial electron transport chain. By binding to the ubiquinone-binding site (Q-site) of the SDH complex, **benodanil** blocks the oxidation of succinate to

fumarate. This inhibition disrupts the production of ATP, the primary energy currency of the cell, ultimately leading to fungal cell death.

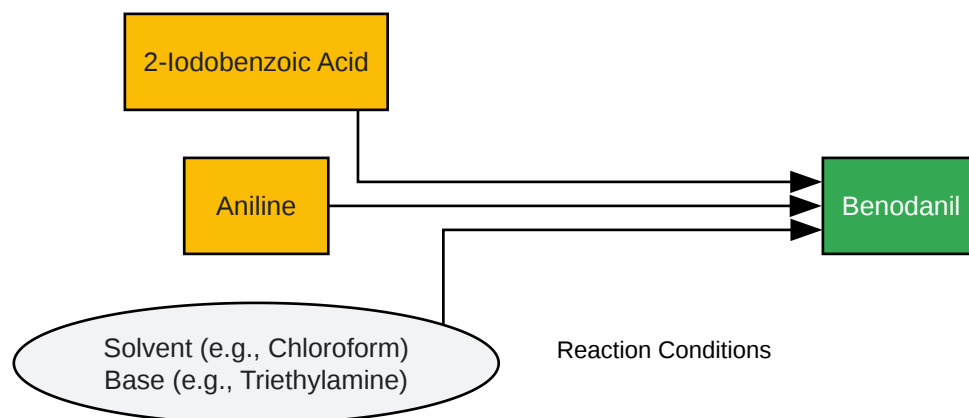


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Caption: Mechanism of action of **benodanil** as a succinate dehydrogenase inhibitor.

Synthesis of Benodanil

Benodanil is synthesized through the formation of a benzanilide structure.[2][3] A common method involves the reaction of 2-iodobenzoic acid or its derivatives with aniline.[2][3] This reaction is typically facilitated by the use of solvents like chloroform and a base such as triethylamine to promote the coupling and ensure the stability of the final product.[2]



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Caption: General synthesis pathway of **benodanil**.

Fungicidal Spectrum and Efficacy

Benodanil was primarily used to control rust diseases on a variety of crops, including cereals, vegetables, coffee, and ornamentals.[1] It also showed activity against loose smuts and bunt.[1] The efficacy of **benodanil** against specific fungal pathogens can be quantified by its EC₅₀ value, which is the concentration of the fungicide that inhibits 50% of the fungal growth.

Table 2: Fungicidal Efficacy of **Benodanil**

Fungal Pathogen	EC ₅₀ (mg/L)	Reference(s)
Rhizoctonia solani	6.38	[8]

Toxicological Profile

The toxicological data for **benodanil** indicates a low acute toxicity profile for mammals. A summary of the available data is presented in Table 3.

Table 3: Toxicological Data for **Benodanil**

Test	Species	Route	Value	Reference(s)
Acute Oral LD ₅₀	Rat	Oral	> 6400 mg/kg	[3]
Acute Oral LD ₅₀	Rat (male)	Oral	6400 mg/kg	[7]

Environmental Fate

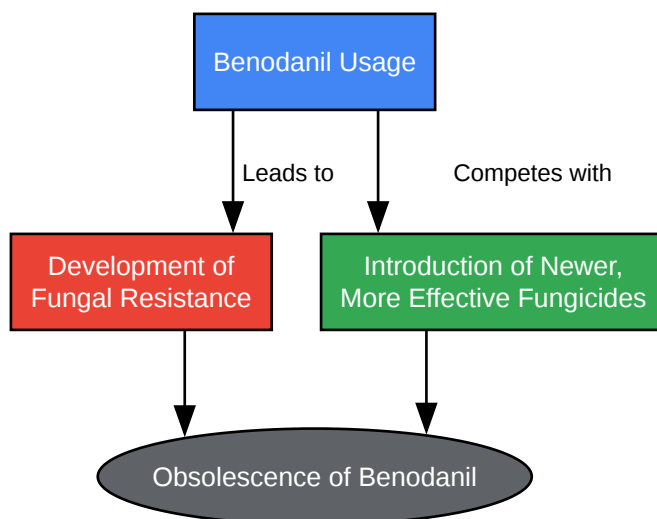
Benodanil is considered to be not persistent in soil systems and is not expected to leach into groundwater based on its chemical properties.[1] It has moderate aqueous solubility and low volatility.[1][3]

Table 4: Environmental Fate Data for **Benodanil**

Parameter	Value	Interpretation	Reference(s)
Hydrolysis	Stable	Not readily degraded by water	[5]
Soil Persistence	Not persistent	Degrades in soil	[1]
Leaching Potential	Low	Unlikely to contaminate groundwater	[1]

Reasons for Obsolescence

The discontinuation of **benodanil** and other older fungicides can be attributed to several factors. A primary reason for the decline in the use of many site-specific fungicides, like the benzimidazoles (a related class), is the widespread development of resistance in fungal populations.[9][10] The specific mode of action, while effective, can be overcome by single-gene mutations in the target pathogen, leading to a rapid loss of efficacy.[10] Furthermore, the development of newer fungicides with broader spectrums of activity, improved efficacy, and more favorable environmental and toxicological profiles has led to the replacement of older compounds like **benodanil**. While specific documentation detailing the commercial withdrawal of **benodanil** is not readily available, the general trend in the agrochemical industry is to phase out older products as more advanced and effective solutions become available and as resistance issues become more prevalent.



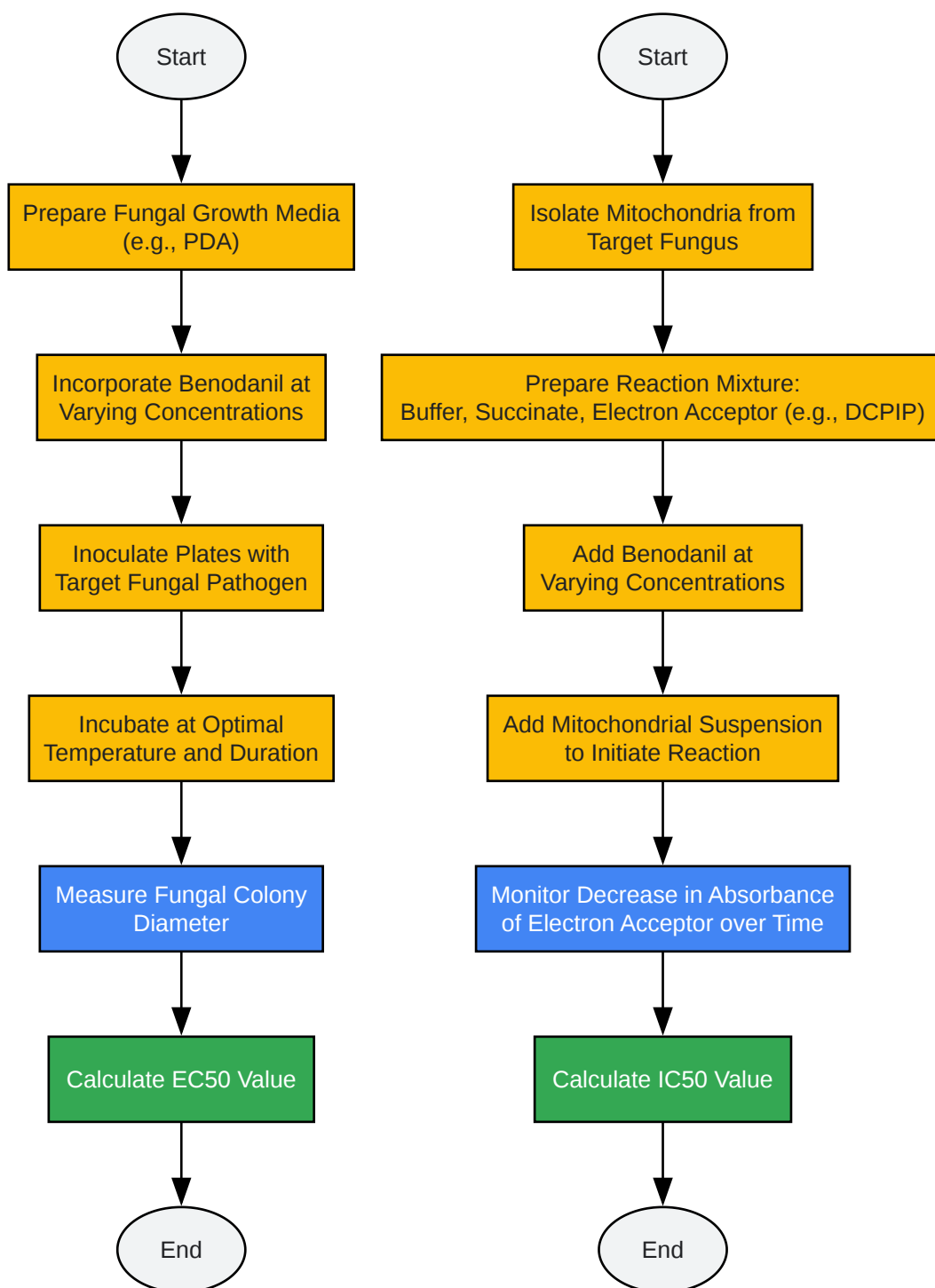
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Caption: Factors contributing to the obsolescence of **benodanil**.

Experimental Protocols

Fungicide Efficacy Testing (General Protocol)

This protocol outlines a general method for assessing the in vitro efficacy of a fungicide like **benodanil** against a target fungal pathogen.




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